

Navigating the Risks: A Technical Guide to 4-Chlorobiphenyl Safety and Handling

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Compound of Interest

Compound Name: 4-Chlorobiphenyl

Cat. No.: B017849

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Chlorobiphenyl**. Designed for professionals in research and drug development, this document synthesizes critical information from safety data sheets and toxicological studies to ensure safe laboratory practices. The following sections detail the chemical and physical properties, hazard identification, handling and emergency procedures, and the toxicological pathways of this compound.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4-Chlorobiphenyl** is fundamental to its safe handling. This non-reactive, colorless crystalline solid presents specific hazards that are directly related to these characteristics.^{[1][2]} Key quantitative data are summarized in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **4-Chlorobiphenyl**

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ Cl	[1]
Molecular Weight	188.65 g/mol	[1]
Appearance	Colorless crystals or shiny off-white flakes	[1]
Melting Point	77.7 °C (171.9 °F)	[1]
Boiling Point	291.1 °C (556 °F) at 760 mmHg	[1]
Solubility	Insoluble in water	[2][3]
Vapor Pressure	1 mmHg at 96.4 °C (205.5 °F)	[1]

Section 2: Hazard Identification and Classification

4-Chlorobiphenyl is classified as a hazardous substance with specific risks to human health and the environment. It is crucial to understand these hazards to implement appropriate safety measures. The compound is irritating to the skin, eyes, mucous membranes, and upper respiratory tract.[1][3][4] Prolonged or repeated exposure may cause damage to organs.[4][5] Furthermore, it is very toxic to aquatic life with long-lasting effects.[4][5]

Table 2: GHS Hazard Classification

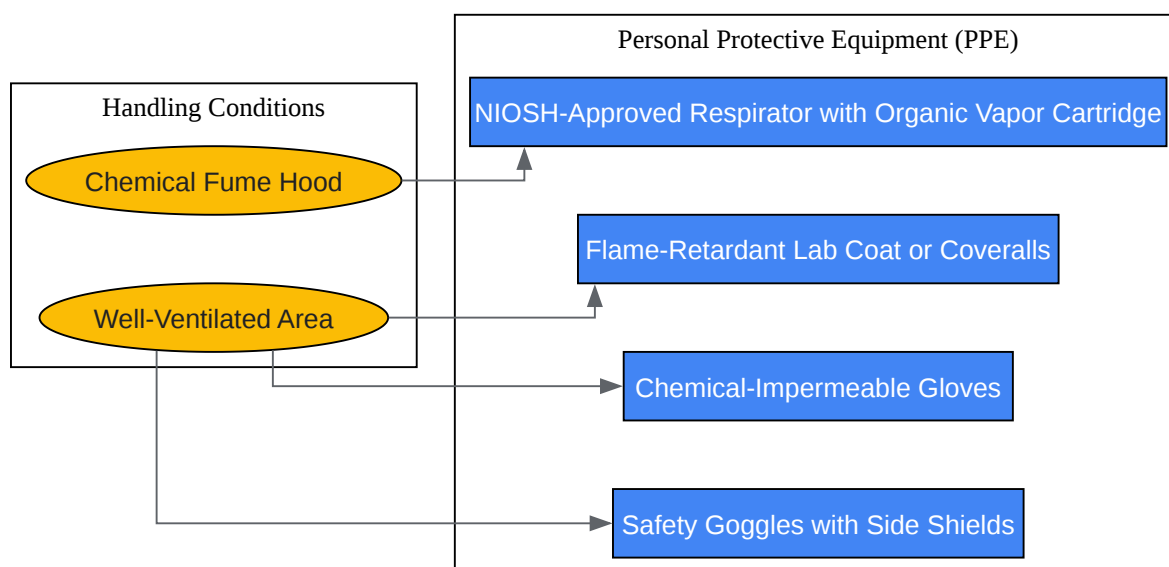
Hazard Class	Category	Hazard Statement
Specific target organ toxicity — repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure.[4][5]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life.[1]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects.[1][4][5]

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimize exposure risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following diagram outlines the recommended PPE for handling **4-Chlorobiphenyl**.



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Caption: Recommended Personal Protective Equipment for handling **4-Chlorobiphenyl**.

Handling Procedures

- Handle in a well-ventilated place, preferably within a chemical fume hood.^[4]
- Avoid contact with skin and eyes.^[4]
- Avoid the formation of dust and aerosols.^[4]

- Use non-sparking tools to prevent ignition.[\[4\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage Conditions

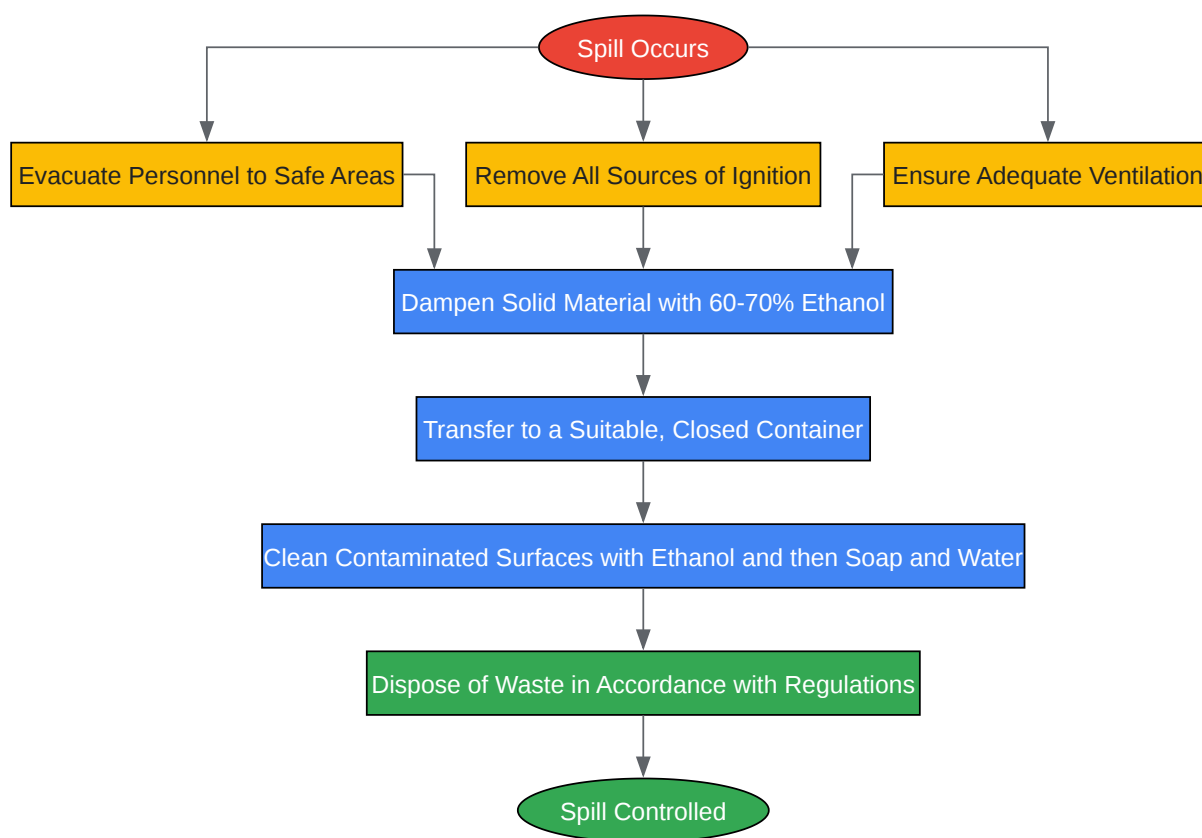
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[\[3\]](#)[\[4\]](#)
- Store separately from foodstuff containers.[\[4\]](#)

Section 4: Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical. The following workflows detail the necessary steps for accidental release and exposure.

Accidental Release Measures

A spill of **4-Chlorobiphenyl** requires a systematic and cautious response to prevent environmental contamination and personnel exposure.

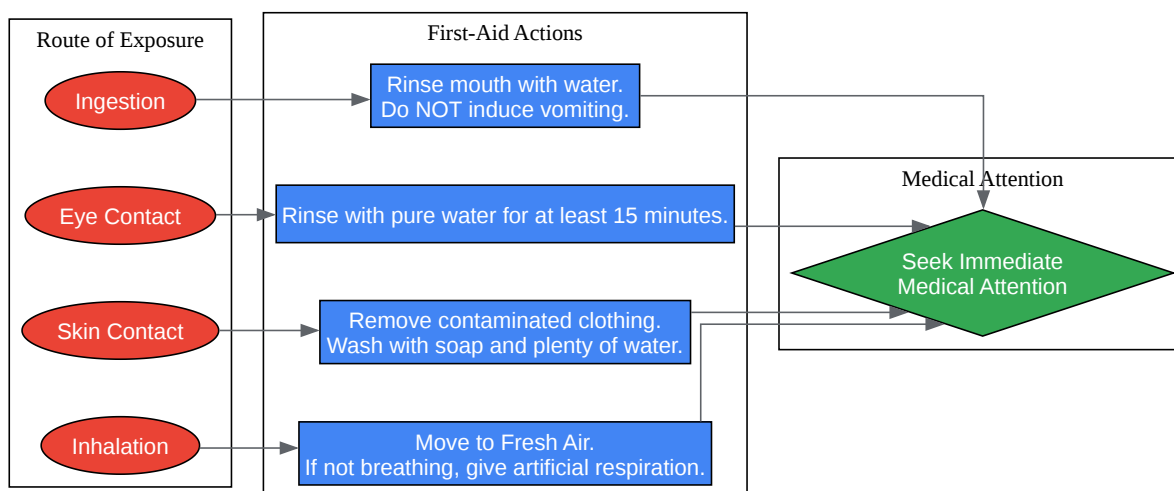


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Caption: Workflow for responding to an accidental release of **4-Chlorobiphenyl**.

First-Aid Measures

Rapid response is crucial in the case of personal exposure. The following diagram outlines the appropriate first-aid procedures for different routes of exposure.



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Caption: First-aid procedures for exposure to **4-Chlorobiphenyl**.

Section 5: Fire-Fighting Measures

While **4-Chlorobiphenyl** is probably combustible, specific flash point data is not available.^{[1][4]} In case of a fire involving this material, use a dry chemical, carbon dioxide, or Halon extinguisher.^{[1][4]} Firefighters should wear self-contained breathing apparatus and full protective gear.^[6]

Section 6: Toxicological Information and Experimental Protocols

Understanding the toxicity of **4-Chlorobiphenyl** is essential for risk assessment.

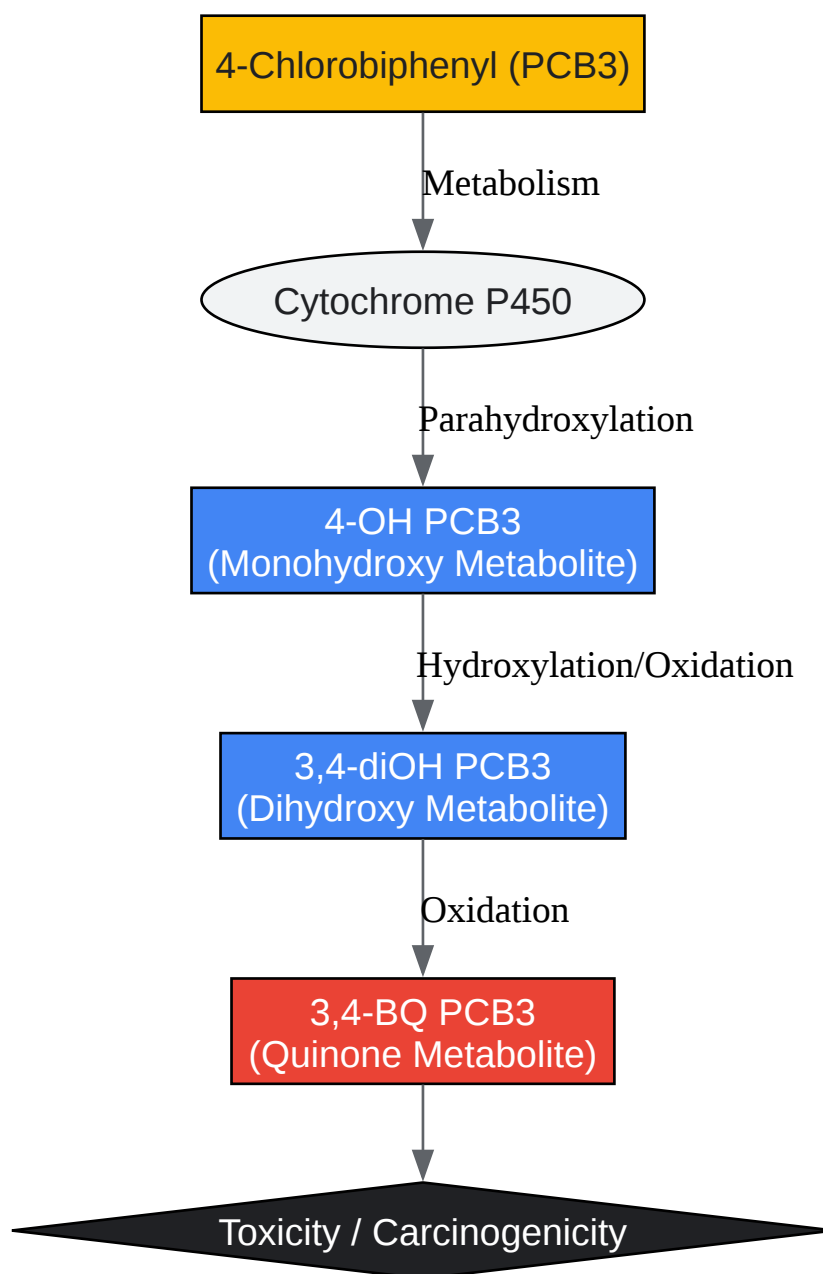
Summary of Toxicity Data

Table 3: Acute Toxicity Data for **4-Chlorobiphenyl**

Route	Species	Value	Source
Oral	Rat	LD50: 1010 mg/kg	[7]
Intraperitoneal	Mouse	LD50: 880 mg/kg	[7]

Toxicological Pathways

The toxicity of **4-Chlorobiphenyl** is linked to its metabolism. Like other polychlorinated biphenyls (PCBs), its mechanism of action can involve binding to the aryl hydrocarbon (Ah) receptor, which alters gene transcription, particularly of cytochrome P450 enzymes.[7] This can lead to endocrine disruption and other toxic effects.[7] The metabolic activation of **4-Chlorobiphenyl** can proceed through hydroxylation and subsequent oxidation to form reactive quinone metabolites, which are considered the ultimate carcinogens.[8][9]



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Caption: Metabolic activation pathway of **4-Chlorobiphenyl** leading to toxicity.

Experimental Protocols for Toxicity Testing

The following are summaries of standardized experimental protocols for assessing the toxicity of chemical substances like **4-Chlorobiphenyl**, based on OECD guidelines.

This method is a stepwise procedure using a minimum number of animals to classify a substance's acute oral toxicity.[\[1\]](#)

- **Animal Selection:** Healthy, young adult rodents (usually female rats) are used.[\[1\]](#)
- **Dose Administration:** The test substance is administered orally in a single dose to a group of three animals.[\[1\]](#) The starting dose is selected from fixed levels (5, 50, 300, or 2000 mg/kg body weight) based on existing information.[\[1\]](#)
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[10\]](#)
- **Stepwise Procedure:** Depending on the outcome (mortality or survival) in the first group, the dose for the next group of three animals is either increased or decreased according to a defined flowchart.[\[1\]](#)
- **Endpoint:** The test allows for the classification of the substance into one of several toxicity classes based on the observed mortality at different dose levels.[\[1\]](#)[\[4\]](#)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[\[11\]](#)[\[12\]](#)

- **Animal Selection:** A single albino rabbit is typically used for the initial test.[\[12\]](#)
- **Test Substance Application:** A small amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small patch of shaved skin (approximately 6 cm²) and covered with a gauze patch for a 4-hour exposure period.[\[11\]](#)[\[12\]](#)
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals for up to 14 days.[\[12\]](#)
- **Scoring:** The severity of the skin reactions is scored.
- **Confirmatory Test:** If the initial test does not show a corrosive effect but indicates irritation, the response is confirmed using up to two additional animals.[\[11\]](#)

This test determines the acute lethal toxicity of a substance to fish.[\[13\]](#)

- **Test Organisms:** A recommended fish species is exposed to the test substance.[\[13\]](#)

- Test Conditions: The test is conducted for a 96-hour period.[13] At least seven fish are used for each test concentration and for the control group.[13]
- Concentrations: A series of at least five concentrations of the test substance, typically in a geometric progression, are used.[13]
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[13]
- Endpoint: The concentration that is lethal to 50% of the test fish (LC50) is determined.[13]

Section 7: Disposal Considerations

Dispose of **4-Chlorobiphenyl** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4] Waste materials should be collected in suitable, closed containers for disposal by a licensed professional waste disposal service.[4] Avoid release to the environment.[4][5]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) for **4-Chlorobiphenyl** before handling the substance.

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